

# "6-(p-Tolyl)nicotinic acid" molecular weight and formula

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## Compound of Interest

Compound Name: 6-(p-Tolyl)nicotinic acid

Cat. No.: B1320803

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An In-depth Technical Guide to **6-(p-Tolyl)nicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**6-(p-Tolyl)nicotinic acid** is a substituted pyridinecarboxylic acid derivative. This class of compounds is of significant interest in medicinal chemistry and materials science due to the versatile reactivity of the pyridine ring and the carboxylic acid functionality. The presence of the para-tolyl group introduces a lipophilic domain that can influence the molecule's biological activity and physical properties. This guide provides a comprehensive overview of the fundamental physicochemical properties of **6-(p-Tolyl)nicotinic acid**, serving as a foundational resource for its application in research and development.

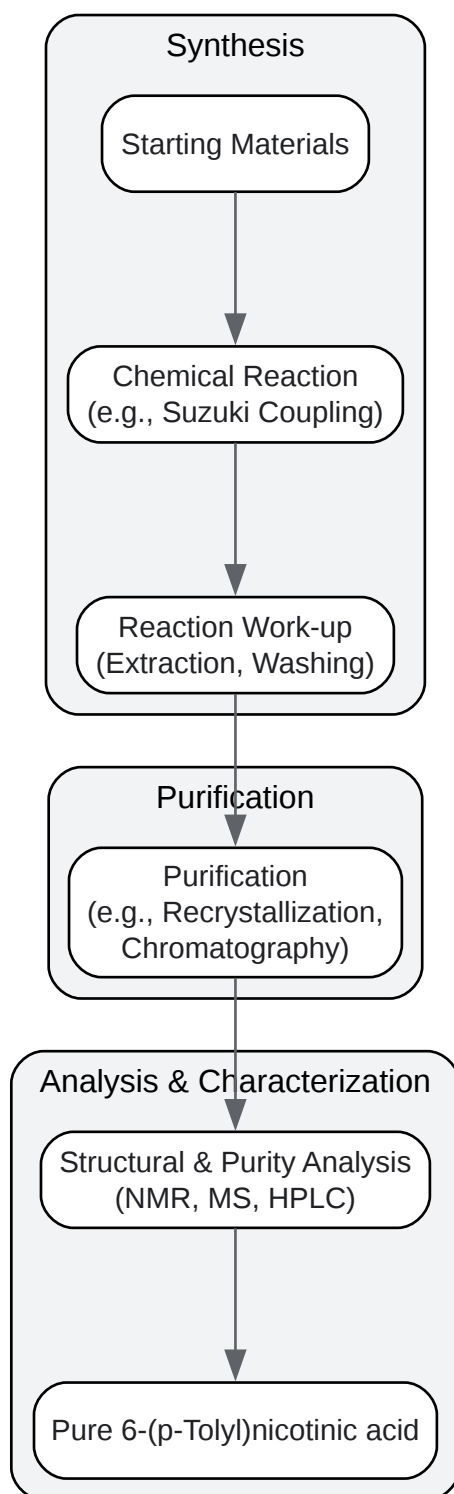
## Physicochemical Properties

The core molecular characteristics of **6-(p-Tolyl)nicotinic acid** are summarized in the table below. These properties are fundamental for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	213.23 g/mol	[1]
Synonyms	6-p-Tolyl-nicotinic acid	[1]

## Experimental Workflow: A Conceptual Overview

The synthesis and analysis of **6-(p-Tolyl)nicotinic acid** typically follow a structured workflow. The diagram below illustrates a conceptual pathway from starting materials to the final, characterized compound. This serves as a high-level guide for researchers planning to work with this molecule.



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Caption: A conceptual workflow for the synthesis, purification, and analysis of **6-(p-Tolyl)nicotinic acid**.

## Detailed Synthesis Protocol (Hypothetical Example)

While various synthetic routes to **6-(p-Tolyl)nicotinic acid** may exist, a common approach involves a palladium-catalyzed cross-coupling reaction, such as the Suzuki coupling. The following is a representative, step-by-step protocol.

### Materials:

- 6-Chloronicotinic acid
- p-Tolylboronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- 1,4-Dioxane
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Hydrochloric acid ( $\text{HCl}$ )

### Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 6-chloronicotinic acid (1 equivalent), p-tolylboronic acid (1.2 equivalents), and potassium carbonate (3 equivalents).
- **Solvent Addition:** Add a 3:1 mixture of 1,4-dioxane and water to the flask.
- **Catalyst Addition:** Add palladium(II) acetate (0.02 equivalents) and triphenylphosphine (0.08 equivalents) to the reaction mixture.

- Reaction Execution: Heat the mixture to reflux (approximately 90-100 °C) and stir under an inert atmosphere (e.g., nitrogen or argon) for 12-24 hours. Monitor the reaction progress using an appropriate technique, such as thin-layer chromatography (TLC).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Acidify the mixture with 1M HCl to a pH of approximately 3-4, leading to the precipitation of the crude product.
  - Filter the precipitate and wash with cold water.
  - Dissolve the crude product in ethyl acetate and wash with brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure **6-(p-Tolyl)nicotinic acid**.
- Characterization: Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

## Potential Applications

Substituted nicotinic acid derivatives are prevalent in various fields of research and development:

- Pharmaceuticals: Nicotinic acid and its derivatives are known to have biological activities. The introduction of the p-tolyl group could modulate these activities, making it a candidate for screening in drug discovery programs, particularly in areas such as metabolic diseases and inflammation.
- Agrochemicals: The pyridine ring is a common scaffold in herbicides and pesticides. **6-(p-Tolyl)nicotinic acid** could serve as a building block for novel agrochemicals.

- **Materials Science:** The rigid structure and functional groups of this molecule make it a potential component in the synthesis of polymers, metal-organic frameworks (MOFs), and other advanced materials.

## Conclusion

This technical guide provides essential information on the molecular formula and weight of **6-(p-Tolyl)nicotinic acid**. The conceptual workflows and hypothetical protocols offer a starting point for researchers interested in the synthesis and application of this compound. Further investigation into its biological and material properties is warranted to fully explore its potential.

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## References

- 1. 6-p-Tolyl-nicotinic acid [chemicalbook.com]
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